

Technical Support Center: Analytical Characterization of 2-Hydroxy-3-nitrobenzamide

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Compound of Interest

Compound Name: 2-Hydroxy-3-nitrobenzamide

CAS No.: 2912-76-7

Cat. No.: B1280379

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Introduction

Characterizing **2-Hydroxy-3-nitrobenzamide** presents a unique set of analytical challenges primarily driven by its regioisomerism and intramolecular hydrogen bonding. The synthesis of this compound—typically via the nitration of salicylamide—inevitably produces the thermodynamic byproduct 2-hydroxy-5-nitrobenzamide.

Distinguishing the 3-nitro target from the 5-nitro impurity is the critical quality attribute (CQA) for this workflow. Standard C18 methods often fail to resolve these isomers due to their identical mass and similar hydrophobicity. This guide provides field-proven protocols to overcome these specific hurdles.

Module 1: Chromatographic Separation (HPLC/UPLC)

The Core Challenge: Isomer Resolution

User Issue: "I see a single broad peak or a 'shoulder' co-eluting with my main peak. I cannot quantify the 5-nitro impurity."

Root Cause: Standard alkyl-bonded phases (C18/C8) separate primarily based on hydrophobicity. Since the 3-nitro and 5-nitro isomers have nearly identical logP values, hydrophobic discrimination is insufficient.

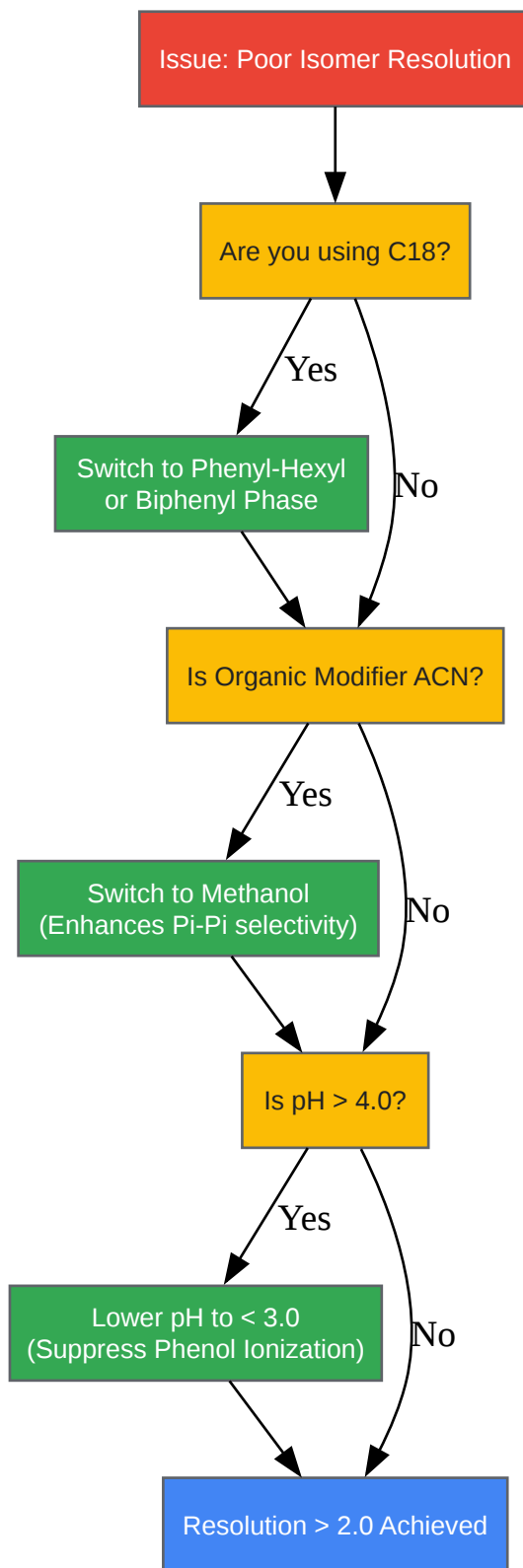
The Solution: Pi-Pi Interaction Chromatography You must utilize a stationary phase that interacts with the electron-deficient nitro aromatic ring. Phenyl-Hexyl or Biphenyl columns are superior to C18 because they engage in

-
stacking interactions, which are highly sensitive to the position of the nitro group relative to the amide/hydroxyl groups.

Recommended Method Parameters

Parameter	Specification	Rationale
Column	Phenyl-Hexyl or Biphenyl (e.g., 100mm x 2.1mm, 1.7 µm)	Maximizes selectivity via - interactions, resolving positional isomers.
Mobile Phase A	0.1% Formic Acid in Water	Acidic pH (~2.5) suppresses ionization of the phenolic -OH (pKa ~6-7), sharpening peaks.
Mobile Phase B	Methanol (MeOH)	MeOH promotes stronger - interactions than Acetonitrile (ACN).
Gradient	5% B to 60% B over 10 min	Shallow gradient required to separate the critical pair.
Detection	UV @ 254 nm or 270 nm	Nitro group absorption maximum.
Temperature	35°C - 40°C	Controls viscosity and interaction kinetics.

Troubleshooting Workflow



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Caption: Decision tree for resolving co-elution of nitrobenzamide regioisomers.

Module 2: Structural Identification (NMR Spectroscopy)

The Core Challenge: Regioisomer Confirmation

User Issue: "Mass Spec gives the same m/z (182.1) for both peaks. How do I definitively prove I have the 3-nitro isomer?"

Root Cause: Both isomers have the formula

. MS/MS fragmentation is often indistinguishable. Proton NMR (

¹H-NMR) is the gold standard for confirmation, relying on coupling patterns (splitting) of the aromatic protons.

Diagnostic Splitting Patterns

The 3-nitro isomer has three adjacent protons (4, 5, 6), creating a "consecutive" coupling system. The 5-nitro isomer has protons at 3, 4, and 6, where H6 is isolated from H3/H4.

Feature	2-Hydroxy-3-nitrobenzamide (Target)	2-Hydroxy-5-nitrobenzamide (Impurity)
Proton Arrangement	3 adjacent protons (H4, H5, H6)	2 adjacent (H3, H4) + 1 isolated (H6)
Coupling Constants ()	Vicinal only (Hz)	Vicinal (Hz) + Meta (Hz)
H-5 Signal	Triplet (or dd with similar)	Not present (substituted by Nitro)
H-6 Signal	Doublet	Doublet (small meta coupling only)
Key Indicator	Look for the Triplet at ~6.9-7.1 ppm (H5).	Look for a Doublet of Doublets (H4) and a Meta-Doublet (H6).

Technical Insight: The intramolecular Hydrogen bond between the 2-OH and the Amide carbonyl (or Nitro group) locks the conformation, often shifting the phenolic proton signal downfield (>13 ppm) and broadening it.

Module 3: Synthesis & Impurity Profiling

The Core Challenge: Origin of Impurities

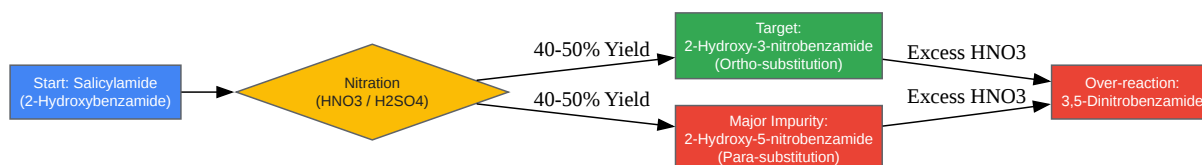
User Issue: "I am seeing variable levels of impurities batch-to-batch."

Scientific Context: The synthesis typically involves the nitration of salicylamide. The -OH group is an ortho/para director.

- Ortho attack (Position 3): Yields the target (**2-Hydroxy-3-nitrobenzamide**).

- Para attack (Position 5): Yields the impurity (2-Hydroxy-5-nitrobenzamide).
- Di-nitration: Yields 3,5-dinitrobenzamide (if reaction is too aggressive).

Pathway Visualization



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Caption: Nitration pathway showing the competitive formation of the 3-nitro target and 5-nitro impurity.

Module 4: Solubility & Physical Properties

FAQ: Handling & Stability

Q: Why is the solubility so poor in water despite having Amide and Hydroxyl groups? A: This is due to Intramolecular Hydrogen Bonding (the "Ortho Effect"). The phenolic hydrogen atom forms a strong internal bond with the oxygen of the nitro group or the amide carbonyl. This "hides" the polar groups from the solvent, effectively making the molecule more lipophilic and planar, reducing aqueous solubility while increasing solubility in non-polar organic solvents.

Q: What is the best solvent for stock preparation? A:

- Preferred: DMSO (Dimethyl sulfoxide) or DMF.
- Secondary: Methanol (warm).
- Avoid: Pure water or unbuffered saline (precipitation risk).

Q: Is the compound light-sensitive? A: Yes. Nitro-aromatics are generally photosensitive. Store the solid and solutions in amber vials to prevent photo-reduction of the nitro group to a

nitroso/amine species.

References

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